

CCT251545 stability storage conditions

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Compound Focus: CCT251545

Cat. No.: S522971

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CCT251545 Handling and Storage Guide

Here is a summary of the key quantitative data for **CCT251545**, compiled from supplier documentation.

Property	Specification	Source / Context
Molecular Weight	421.92 g/mol	[1] [2]
Chemical Formula	C ₂₃ H ₂₄ ClN ₅ O	[1] [2]
CAS No.	1661839-45-7	[1] [2] [3]
Storage (Powder)	-20°C; stable for 3 years from receipt [1] [2]	Tightly sealed container, cool, well-ventilated area [2].
Storage (Solution)	-80°C (in solvent) [2]	Use fresh DMSO; moisture absorption reduces solubility [1].
Solubility (DMSO)	~30 mg/mL (71.1 mM); up to 84 mg/mL (199.08 mM) reported [1]	
Solubility (Ethanol)	~5 mg/mL [1]	

Property	Specification	Source / Context
Solubility (Water)	Insoluble [1]	

Frequently Asked Questions (FAQs)

Storage & Stability

Q1: What are the long-term storage conditions for CCT251545 powder? Store the powder at -20°C in a tightly sealed container. Under these conditions, the product is stable for an estimated **3 years from the date of receipt** [1] [2].

Q2: How should I store stock solutions of CCT251545? It is recommended to store prepared solutions at -80°C [2]. Always use fresh, dry DMSO for preparing stock solutions, as moisture-absorbing DMSO can significantly reduce the compound's solubility [1].

Q3: The powder has been stored at 4°C for a week. Is it still usable? The specified storage condition is -20°C . Deviation from this recommended temperature can lead to degradation and loss of potency. For critical experiments, it is advisable to use a fresh aliquot stored at the correct temperature.

Solution Preparation

Q4: What is the best solvent for preparing a CCT251545 stock solution? DMSO is the standard solvent. A typical stock concentration is 10-30 mM [1]. The compound has low solubility in ethanol and is insoluble in water, so aqueous buffers should not be used for initial dissolution [1].

Q5: How do I prepare a working solution for in vivo studies? Here is a validated formulation for a 4.2 mg/mL (9.95 mM) solution [1]:

- Dissolve the compound in a small volume of DMSO (final conc. 5%).
- Add 40% PEG 300 and mix evenly.
- Add 5% Tween-80 and mix to clarify.

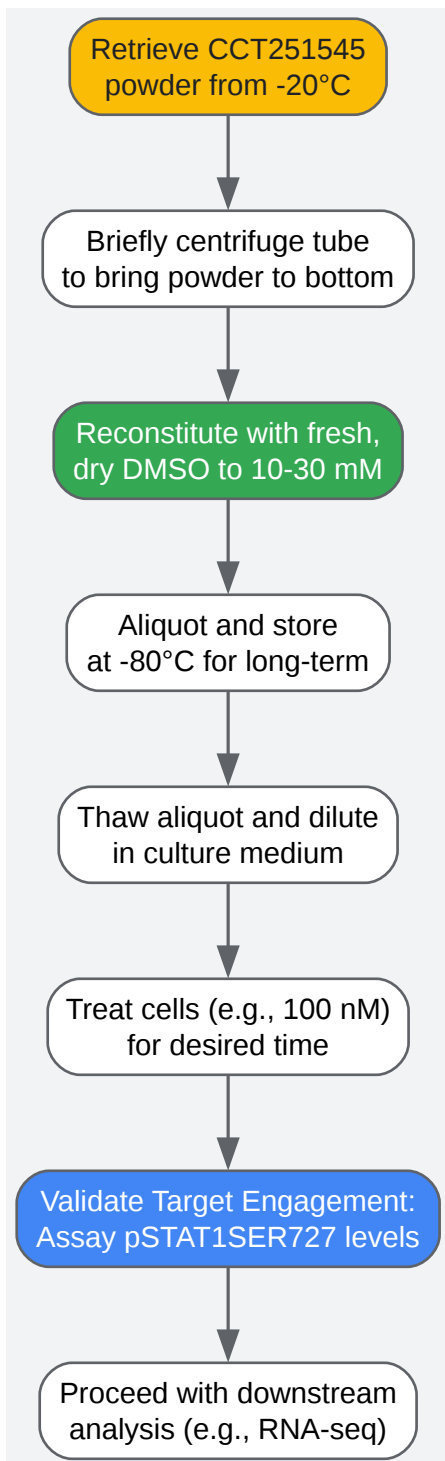
- Adjust the volume to 100% with double-distilled water (ddH₂O). *The mixed solution should be used immediately for optimal results.* [1]

Troubleshooting Common Issues

Problem	Possible Cause	Solution
Compound won't dissolve	Old, wet DMSO; solvent not suitable.	Use fresh, dry DMSO. Gently warm the tube. Do not use water or buffers for initial dissolution.
Precipitation in assay buffer	Rapid pH shift or aqueous dilution.	Prepare fresh stock. Add the stock solution slowly to the buffered solution while vortexing gently.
Loss of activity	Improper storage; solution is too old.	Confirm storage temperature (-20°C for powder, -80°C for solutions). Avoid repeated freeze-thaw cycles of solutions.
Unexpected cytotoxicity	Contamination; concentration error.	Practice aseptic technique. Confirm stock concentration using UV-Vis spectrophotometry.

Experimental Workflow for In Vitro Use

The following diagram outlines the core workflow for reconstituting and using **CCT251545** in a cell-based assay, incorporating a key biomarker for target engagement.



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Key Experimental Notes:

- **Biomarker Validation:** To confirm on-target CDK8/19 inhibition in your cellular model, measure the phosphorylation of STAT1 at serine 727 (**pSTAT1SER727**). A successful inhibition will show a dose-dependent reduction in this phosphorylation [4] [5].

- **Dosing Consideration:** While maximal inhibition of pSTAT1SER727 in some cell lines (like myometrial stem cells) was achieved with 40 nM, using **100 nM** is a common and effective concentration to ensure full target engagement in experimental settings [5].

Safety and Handling Information

CCT251545 is for research use only. Please adhere to the following safety precautions [2]:

- **Personal Protection:** Wear safety goggles, protective gloves, and impervious clothing. Use only in areas with appropriate exhaust ventilation.
- **Hazards:** Harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410). Avoid release to the environment (P273).
- **First Aid:** If swallowed, rinse mouth and call a physician or poison center immediately. Do NOT induce vomiting. In case of skin contact, rinse thoroughly with water.

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References

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